

# Technical Support Center: Ethyl 2-(5nitropyridin-2-yl)acetate

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Compound of Interest		
Compound Name:	Ethyl 2-(5-nitropyridin-2-	
	YL)acetate	
Cat. No.:	B168430	Get Quote

This technical support center provides essential information for researchers, scientists, and drug development professionals on the handling, storage, and use of **Ethyl 2-(5-nitropyridin-2-yl)acetate** (CAS No. 174890-57-4).

### Frequently Asked Questions (FAQs)

Q1: What is Ethyl 2-(5-nitropyridin-2-yl)acetate?

Ethyl 2-(5-nitropyridin-2-yl)acetate is a chemical compound with the molecular formula  $C_9H_{10}N_2O_4$ .[1][2][3] It is a useful research chemical, often employed as a building block in the synthesis of more complex molecules, particularly substituted pyridine derivatives which are significant in pharmaceutical and agricultural chemistry.[4]

Q2: What are the primary hazards associated with this compound?

While a specific Safety Data Sheet (SDS) for this exact compound is not readily available, related compounds such as nitropyridines and nitroaromatics are known to be hazardous.[5][6] The Globally Harmonized System (GHS) hazard statements for a similar compound include H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation). Therefore, it should be handled with care, avoiding contact with skin, eyes, and inhalation.

Q3: How should I properly store **Ethyl 2-(5-nitropyridin-2-yl)acetate**?



For short-term storage (1-2 weeks), it is recommended to keep the compound at -4°C. For longer periods (1-2 years), storage at -20°C is advised to maintain its stability.[7] The compound should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.

Q4: What are the general safety precautions for handling this compound?

When working with **Ethyl 2-(5-nitropyridin-2-yl)acetate**, it is crucial to use appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. All handling should be performed in a well-ventilated area, preferably within a chemical fume hood.[6] Avoid generating dust or aerosols. Keep the compound away from heat, sparks, and open flames.

Q5: How should I dispose of waste containing this chemical?

Dispose of waste containing **Ethyl 2-(5-nitropyridin-2-yl)acetate** in accordance with local, state, and federal regulations for hazardous chemical waste. Do not empty into drains or release into the environment.

# **Quantitative Data**

Chemical and Physical Properties

Property	Value	Source
CAS Number	174890-57-4	[1][2][3]
Molecular Formula	C9H10N2O4	[1][2][3]
Molecular Weight	210.19 g/mol	[1][2]
Purity	Min. 95% - 98%	[1]
Melting Point	63 °C (for the thio-analog)	[5]
Boiling Point	378.7 °C (predicted, for the thio-analog)	[5]

Storage Conditions



Duration	Temperature
Short-term (1-2 weeks)	-4°C
Long-term (1-2 years)	-20°C

## **Experimental Protocols**

General Protocol for Saponification and Subsequent Reaction

This protocol provides a general methodology for the saponification of the ethyl ester to the corresponding carboxylate, which can then be used in subsequent reactions such as decarboxylative functionalization. This is adapted from a procedure for the methyl ester analog. [4]

#### Materials:

- Ethyl 2-(5-nitropyridin-2-yl)acetate
- Lithium hydroxide (LiOH)
- Methanol (MeOH)
- Water (H<sub>2</sub>O)
- Anhydrous solvent for subsequent reaction (e.g., THF)
- Electrophilic reagent for subsequent reaction

#### Procedure:

- Saponification:
  - o Dissolve Ethyl 2-(5-nitropyridin-2-yl)acetate in a mixture of methanol and water.
  - Add lithium hydroxide and stir the mixture at room temperature.



- Monitor the reaction by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Upon completion, remove the solvents under reduced pressure to obtain the crude lithium pyridylacetate salt.
- Subsequent Reaction (e.g., Decarboxylative Functionalization):
  - To the residue from the previous step, add an anhydrous solvent (e.g., THF).
  - Add the desired electrophilic reagent.
  - Stir the reaction mixture at room temperature for the appropriate time, monitoring by TLC.
  - Upon completion, proceed with the appropriate aqueous workup and purification by column chromatography.

### **Troubleshooting Guides**

Troubleshooting Common Issues in Reactions



Symptom	Possible Cause	Suggested Solution
Low or No Reaction	Inactive reagents.	Use fresh, high-purity starting materials and reagents. Ensure anhydrous conditions if the reaction is moisturesensitive.
Insufficient reaction temperature.	Gradually increase the reaction temperature and monitor the progress by TLC.	
Formation of Multiple Byproducts	Side reactions due to the reactive nitro group.	Consider running the reaction at a lower temperature. Use milder reagents if possible.
Hydrolysis of the ester group.	Ensure anhydrous conditions during the reaction setup and workup.	
Decarboxylation of the acetate. [6][8]	Avoid excessive heating. Use mild acidic or basic conditions during workup.	
Difficulty in Product Purification	Tailing on silica gel column chromatography.[9]	Add a small amount of a modifier like triethylamine to the eluent to suppress the basicity of the pyridine nitrogen.
Co-elution of impurities.	Try a different solvent system for chromatography or consider purification by recrystallization if the product is a solid.	
Product is a yellow or off-white solid.	This may be due to trace impurities. Consider recrystallization or treatment with activated carbon.[10]	

### Troubleshooting & Optimization

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Exothermic Reaction	Rapid addition of reagents.	Add reagents dropwise, especially at the beginning of the reaction.
Insufficient cooling.	Use an ice bath or other cooling methods to maintain a stable reaction temperature.	

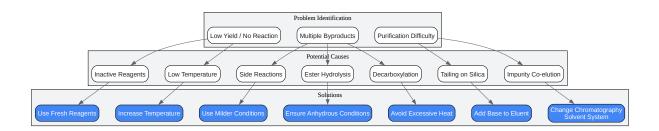
### **Visualizations**



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Caption: Experimental workflow for the saponification and subsequent functionalization of **Ethyl 2-(5-nitropyridin-2-yl)acetate**.





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Caption: Troubleshooting logic for common issues encountered during reactions with **Ethyl 2- (5-nitropyridin-2-yl)acetate**.

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